

# Safety and handling of 2,1,3-Benzothiadiazole-4-sulfonyl chloride

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## Compound of Interest

Compound Name: 2,1,3-Benzothiadiazole-4-sulfonyl chloride

Cat. No.: B1273802

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An In-depth Technical Guide on the Safety and Handling of **2,1,3-Benzothiadiazole-4-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,1,3-Benzothiadiazole-4-sulfonyl chloride** is a valuable reagent in organic synthesis, particularly in the development of novel pharmaceutical compounds and functional materials.<sup>[1]</sup> The 2,1,3-benzothiadiazole (BTD) core is an important electron-acceptor unit found in fluorescent probes, phototheranostics, and optoelectronic devices.<sup>[1]</sup> The sulfonyl chloride functional group allows for the facile introduction of the BTD moiety onto various scaffolds, making it a key building block for medicinal chemists and material scientists. However, its reactivity also necessitates careful handling and a thorough understanding of its safety profile. This guide provides comprehensive information on the safe handling, properties, and reactivity of **2,1,3-Benzothiadiazole-4-sulfonyl chloride**.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,1,3-Benzothiadiazole-4-sulfonyl chloride** is presented in the table below.

Property	Value	Reference
CAS Number	73713-79-8	[2][3]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub> S <sub>2</sub>	[2][3]
Molecular Weight	234.68 g/mol	[2][4]
Melting Point	148 °C	[2][4]
Boiling Point	359.4 ± 15.0 °C at 760 mmHg	[2][4]
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[2]
Flash Point	171.2 ± 20.4 °C	[2]
Appearance	Beige solid	[5]

## Safety and Hazard Information

**2,1,3-Benzothiadiazole-4-sulfonyl chloride** is a corrosive and moisture-sensitive compound that requires strict safety protocols.[2]

## Hazard Identification

- GHS Classification: Causes severe skin burns and eye damage.[6] May cause respiratory irritation.[7]
- Primary Hazards:
  - Skin: Causes severe skin burns.[2][8]
  - Eyes: Causes severe eye burns and damage.[2][6][8]
  - Inhalation: Causes chemical burns to the respiratory tract.[2]
  - Ingestion: Causes gastrointestinal tract burns.[2]
- Special Hazards: The compound is moisture-sensitive.[2]

## Toxicological Data

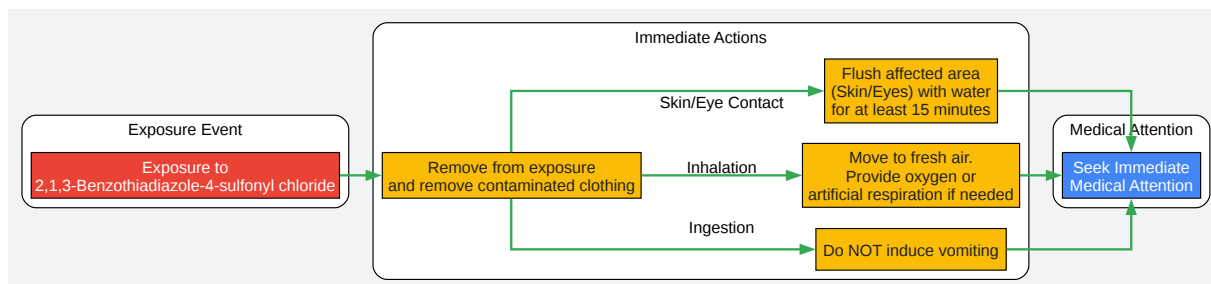
Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Intravenous	Rodent - mouse	56 mg/kg	Details of toxic effects not reported other than lethal dose value.	<a href="#">[2]</a>

The compound is not listed as a carcinogen by ACGIH, IARC, or NTP.[\[2\]](#)

## First Aid Measures

Immediate medical attention is required for all routes of exposure.[\[8\]](#)

- Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[2\]](#)[\[8\]](#)
- Skin: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[\[2\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Get medical aid immediately.[\[2\]](#)[\[8\]](#)
- Inhalation: Get medical aid immediately. Remove from exposure to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[\[2\]](#)[\[8\]](#)



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### First Aid for Exposure

## Fire-Fighting Measures

- Extinguishing Media: Use foam, dry chemical, or carbon dioxide.[2]
- Firefighter Protection: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

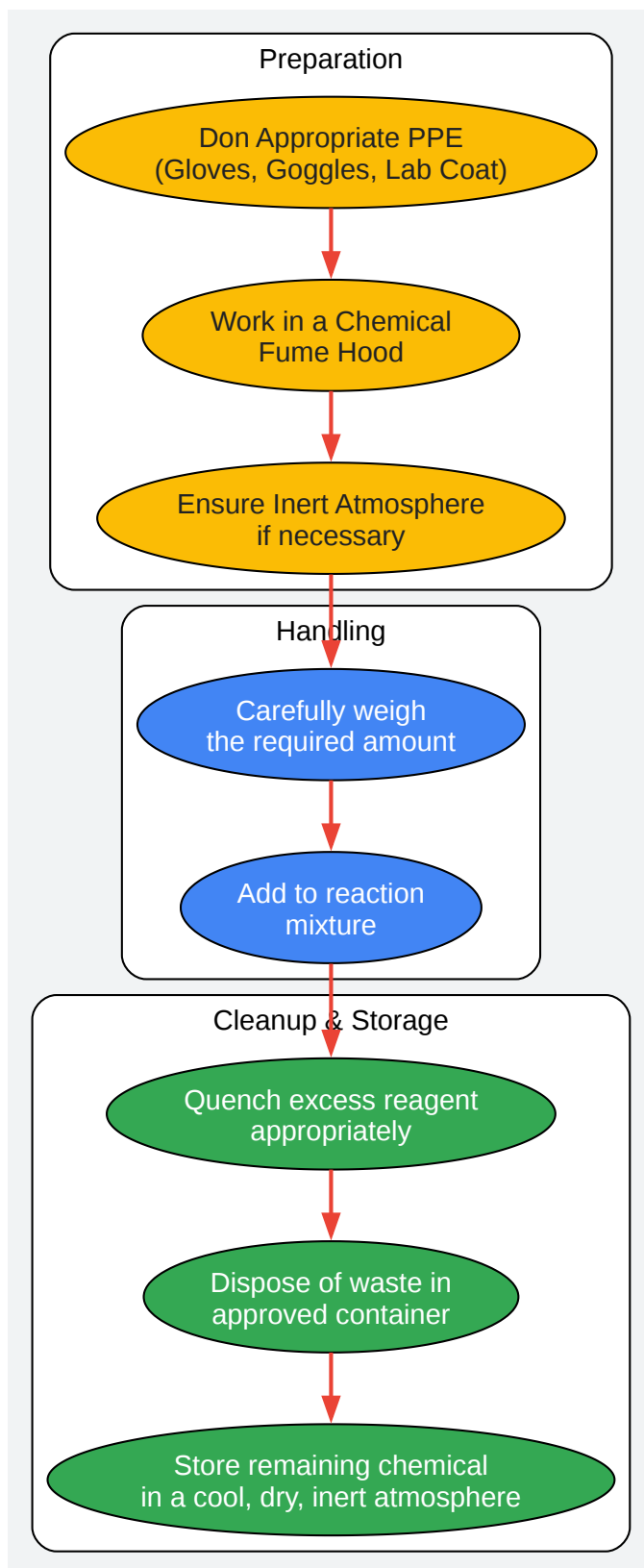
## Handling and Storage

- Handling:
  - Do not breathe dust, vapor, mist, or gas.[2]
  - Do not get in eyes, on skin, or on clothing.[2]
  - Use only in a chemical fume hood.[2]
  - Wash hands thoroughly after handling.[7]
- Storage:

- Store in a cool, dry place.[\[2\]](#)
- Store in a tightly closed container.[\[2\]](#)
- Store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[\[2\]](#)[\[4\]](#)
- Keep in a corrosives area.[\[2\]](#)

## Personal Protective Equipment (PPE)

- Engineering Controls: Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower. Use adequate ventilation to keep airborne concentrations low.[\[2\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[9\]](#)
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[\[2\]](#)
- Clothing: Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)
- Respirators: Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[2\]](#)



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### Safe Handling Workflow

## Reactivity and Stability

- Chemical Stability: The compound is sensitive to moisture.[2]
- Conditions to Avoid: Incompatible materials, exposure to moist air or water.[2]
- Incompatibilities with Other Materials: Strong oxidizing agents, bases, alcohols, amines.[2]
- Hazardous Decomposition Products: Hydrogen chloride, chlorine, nitrogen oxides, carbon monoxide, oxides of sulfur, carbon dioxide.[2]

## Experimental Protocols

### Synthesis of 2,1,3-Benzothiadiazole-4-sulfonyl chloride

A common method for the synthesis of **2,1,3-Benzothiadiazole-4-sulfonyl chloride** involves the chlorosulfonation of 2,1,3-benzothiadiazole.[10]

Protocol:

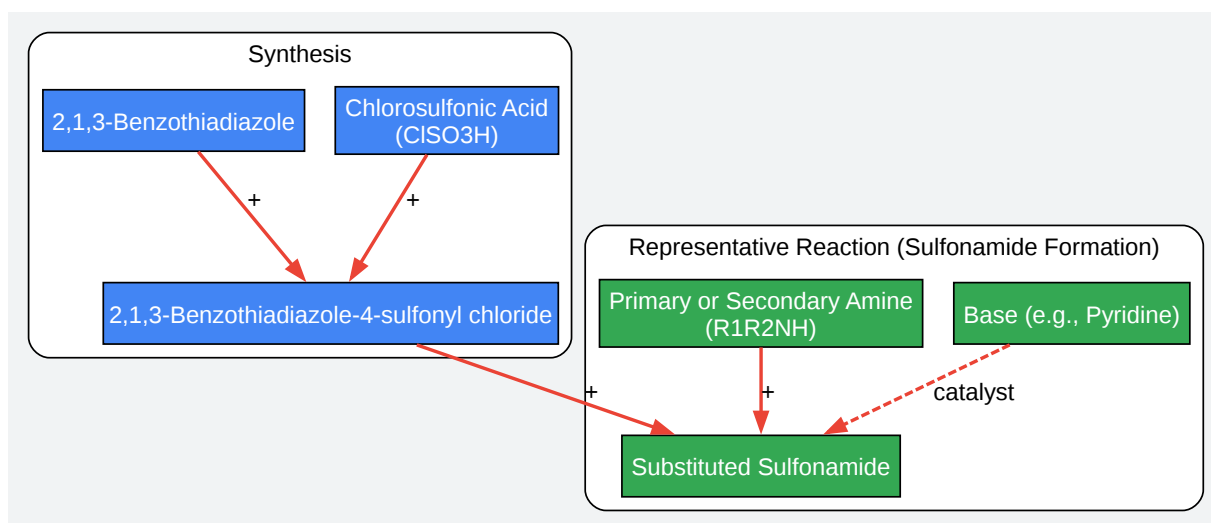
- To a stirred solution of 2,1,3-benzothiadiazole in a suitable solvent, slowly add chlorosulfonic acid at a controlled temperature (typically 0 °C).
- After the addition is complete, the reaction mixture is heated at reflux for a specified time (e.g., 30 minutes).[5]
- The mixture is then cooled to room temperature and carefully poured onto ice.[5]
- The resulting precipitate is collected by filtration, washed with cold water, and air-dried to yield the product as a beige solid.[5]

## Reactivity and Use in Further Synthesis

**2,1,3-Benzothiadiazole-4-sulfonyl chloride** is primarily used to synthesize sulfonamides and other derivatives. The sulfonyl chloride group is a strong directing metalation group (DMG), which can be utilized for further functionalization of the benzothiadiazole ring system, although this can be challenging.[10]

General Protocol for Sulfonamide Formation:

- Dissolve the amine substrate in a suitable aprotic solvent (e.g., dichloromethane, THF) containing a non-nucleophilic base (e.g., triethylamine, pyridine).
- Cool the mixture to 0 °C.
- Slowly add a solution of **2,1,3-Benzothiadiazole-4-sulfonyl chloride** in the same solvent.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or LC-MS).
- Work up the reaction by washing with aqueous acid, base, and brine, followed by drying the organic layer, filtration, and concentration under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization.



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Synthesis and a Representative Reaction

## Conclusion



**2,1,3-Benzothiadiazole-4-sulfonyl chloride** is a reactive and versatile chemical intermediate. Its hazardous properties, particularly its corrosivity and moisture sensitivity, demand strict adherence to safety protocols. By following the guidelines outlined in this document, researchers can safely handle this compound and harness its potential in the synthesis of novel molecules for drug discovery and materials science.

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